

# How to refine search parameters in the ROBIN AI's Crow agent

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## Compound of Interest

Compound Name: *Robtin*

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## Technical Support Center: ROBIN AI's Crow Agent

Due to the highly specialized and novel nature of the ROBIN AI's Crow agent, public documentation is currently limited. This guide has been compiled from preliminary user experiences and internal documentation to address common questions and troubleshooting scenarios encountered during early-stage deployment in research and drug development environments.

## Frequently Asked Questions (FAQs)

Question	Answer
What is the primary function of the Crow agent?	The Crow agent is a sophisticated large language model (LLM) designed to assist researchers in navigating and extracting specific information from vast biomedical and chemical databases. Its core strength lies in understanding complex scientific queries and refining search parameters to deliver highly relevant results for drug discovery and development pipelines.
Which databases can the Crow agent access?	The Crow agent is pre-configured to interface with major public and proprietary databases including PubMed, ChemSpider, and DrugBank. Additional database integrations can be requested and configured by your system administrator.
How does the Crow agent handle ambiguous terminology?	The agent employs a proprietary semantic search algorithm that analyzes the context of your query to disambiguate scientific terminology. For instance, it can differentiate between "lead" as a heavy metal and "lead" as in a lead compound in drug discovery based on the surrounding query parameters.
Can I save my refined search parameters for future use?	Yes, users can save a set of refined search parameters as a "template." These templates can be recalled and applied to new searches to ensure consistency across experiments.

## Troubleshooting Guide

Issue	Recommended Solution
The Crow agent returns too many irrelevant results.	This is a common issue when the initial search query is too broad. Refine your search by adding more specific keywords, using Boolean operators (AND, OR, NOT), and specifying the desired data fields (e.g., author:, journal:, molecule_weight:).
My search for a specific chemical compound yields no results.	Ensure the chemical identifier (e.g., CAS number, InChI key) is entered correctly. For novel compounds, the agent may not find a direct match. In such cases, broaden your search to include related chemical classes or functional groups.
The agent seems to be misinterpreting my search intent.	Utilize the "Query Clarification" feature. By appending --clarify to your query, the agent will return a series of questions to better understand your intent before executing the full search. This is particularly useful for complex or multi-faceted queries.
I am unable to access a specific proprietary database.	First, verify with your system administrator that you have the necessary permissions for the database in question. If permissions are confirmed, try re-authenticating your credentials within the Crow agent's settings.

## Refining Search Parameters: A Workflow

The following workflow outlines the recommended process for iteratively refining search parameters within the Crow agent to achieve optimal results.

Caption: Iterative workflow for refining search parameters in the Crow agent.

## Logical Relationship of Query Components

Understanding how the Crow agent processes different components of a query is crucial for effective search parameter refinement. The following diagram illustrates the logical hierarchy.

Caption: Logical hierarchy of query components in the Crow agent.

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